

# What We Know: Cost-Effectiveness of Other Novel TB Regimens

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## Compound Focus: Sutezolid

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Economic evaluations strongly support the cost-effectiveness of newer, shorter TB regimens, particularly those based on the BPaL (Bedaquiline, Pretomanid, Linezolid) combination.

The table below summarizes key findings for BPaL-based regimens compared to the standard of care (SOC) for Rifampicin-resistant (RR-TB) and Extensively drug-resistant (XDR-TB) tuberculosis.

Regimen	Comparison	Key Cost-Effectiveness Findings	Context & Countries Studied	Source
<b>BPaL &amp; BPaLM</b> (BPaL + Moxifloxacin)	vs. mix of long & short SOC regimens	<b>Cost-saving</b> & improved health outcomes. BPaL most cost-saving; BPaLM preferred considering cost per DALY averted.	Model-based analysis from provider perspective in India, Georgia, Philippines, South Africa [1].	
<b>BPaL for XDR-TB</b>	vs. XDR-TB SOC	<b>Cost-saving</b> at Global Drug Facility list price. Potential for budget impact savings (e.g., ~\$3M in South Africa over 5 years).	Model-based analysis for South Africa, Georgia, Philippines [2].	
<b>BPaL-based regimens</b>	vs. SOC	Saved <b>\$14,868 per person</b> (provider perspective) & <b>\$172</b>	Within-trial economic evaluation at sites in	

Regimen	Comparison	Key Cost-Effectiveness Findings	Context & Countries Studied	Source
		per person (patient costs) over 20 years. Averted 1.28 DALYs per person.	Belarus, South Africa, Uzbekistan [3] [4].	

## The Status of Sutezolid: Efficacy and Safety

Current research on **Sutezolid** is focused on establishing its clinical efficacy and safety profile as a potentially better-tolerated alternative to Linezolid, which is a component of the BPaL regimen but is associated with significant side effects [5].

- **Recent Evidence:** A 2025 phase 2b trial (the SUDOCU study) found that **Sutezolid**, when combined with bedaquiline, delamanid, and moxifloxacin, enhanced treatment efficacy for pulmonary tuberculosis without causing the severe nerve damage often associated with linezolid [6] [7].
- **Ongoing Research:** The study concluded that **Sutezolid** is a **promising and safer alternative**, but the optimal dosage is still under investigation. Further studies are needed to confirm long-term safety and effectiveness [6] [7]. The absence of completed cost-effectiveness analyses suggests that this research phase is likely still underway.

## A Framework for Future Sutezolid Cost-Effectiveness Analysis

When a formal economic evaluation of **Sutezolid** is conducted, it will likely follow established methodologies for TB interventions. The diagram below outlines the core workflow for such a cost-effectiveness analysis.

This methodology aligns with WHO guidelines for costing TB interventions [8] [9] and has been successfully applied to other regimens like BPaL [1] [4].

## How to Stay Informed

Given the current state of research, I suggest the following to find future cost-effectiveness data on

### Sutezolid:

- **Monitor Clinical Trial Registries:** Websites like **ClinicalTrials.gov** are primary sources for ongoing studies. An economic analysis may be a planned part of a larger Phase 3 trial.
- **Track Publications from Research Consortia:** Follow work from groups like **PanACEA**, which is actively investigating **Sutezolid** and similar drugs [7].
- **Watch for Health Economic Journals:** Once clinical efficacy is firmly established, the findings will likely be translated into economic evaluations published in specialized journals.

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## References

1. Cost-effectiveness of short, oral treatment regimens for ... [pmc.ncbi.nlm.nih.gov]
2. Cost-effectiveness of bedaquiline, pretomanid and linezolid ... [pubmed.ncbi.nlm.nih.gov]
3. New treatment for antibiotic-resistant TB identified as most ... [lshtm.ac.uk]
4. 24-week, all-oral regimens for pulmonary rifampicin- ... [sciencedirect.com]
5. New Oxazolidinones for Tuberculosis: Are Novel ... [mdpi.com]
6. Sutezolid in combination with bedaquiline, delamanid, and ... [pubmed.ncbi.nlm.nih.gov]
7. Promising new treatments for drug-resistant tuberculosis [radboudumc.nl]
8. Costing guidelines for tuberculosis interventions [who.int]
9. Cost-effectiveness and budget impact of decentralising ... [pmc.ncbi.nlm.nih.gov]

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